

# Application Notes & Protocols: Sodium Bitartrate Monohydrate as a Primary Standard in Titration

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## Compound of Interest

Compound Name: Sodium bitartrate monohydrate

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These application notes provide a comprehensive guide to utilizing **sodium bitartrate monohydrate** as a primary standard for the standardization of basic solutions, such as sodium hydroxide (NaOH), in titration applications.

## Introduction

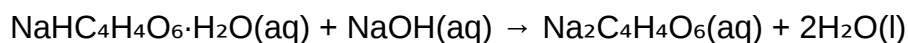
**Sodium bitartrate monohydrate** ( $\text{NaHC}_4\text{H}_4\text{O}_6 \cdot \text{H}_2\text{O}$ ) is a white, crystalline powder that can be used as a primary standard in analytical chemistry.<sup>[1]</sup> A primary standard is a highly pure compound that serves as a reference material in titrimetric methods. The accuracy of the concentration of a titrant is crucial for obtaining reliable results in quantitative analysis. **Sodium bitartrate monohydrate**'s stability, high purity (typically  $\geq 99\%$ ), and known molecular weight make it a suitable candidate for this purpose.<sup>[1]</sup> Its mild acidity allows for precise reaction with strong bases.<sup>[1]</sup>

Key Properties of **Sodium Bitartrate Monohydrate**:

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>5</sub> O <sub>6</sub> Na·H <sub>2</sub> O	[1]
Molecular Weight	190.08 g/mol	[1][2]
Purity (Assay by Titration)	≥ 99%	[1]
Appearance	White crystalline powder	[1]
Synonyms	L-(+)-Tartaric acid monosodium salt, Sodium hydrogen tartrate monohydrate	[1]

## Principle of Standardization

The standardization of a sodium hydroxide solution using **sodium bitartrate monohydrate** involves a classic acid-base neutralization reaction. **Sodium bitartrate monohydrate** is a monoprotic acid, meaning it donates one proton (H<sup>+</sup>) per molecule in this reaction. The reaction proceeds as follows:



At the equivalence point of the titration, the moles of NaOH added are equal to the initial moles of **sodium bitartrate monohydrate**. By accurately weighing the primary standard and measuring the volume of the NaOH solution required to reach the endpoint (indicated by a color change of an indicator), the precise molarity of the NaOH solution can be calculated.

## Experimental Protocol: Standardization of ~0.1 M NaOH

This protocol details the steps for standardizing a sodium hydroxide solution with an approximate concentration of 0.1 M using **sodium bitartrate monohydrate** as the primary standard.

### 3.1. Materials and Reagents

- **Sodium Bitartrate Monohydrate** (analytical grade, purity ≥99%)

- Sodium Hydroxide (NaOH), ~0.1 M solution to be standardized
- Phenolphthalein indicator solution (1% in ethanol)
- Deionized (DI) water, boiled to remove dissolved CO<sub>2</sub> and cooled
- Analytical balance (readable to  $\pm 0.0001$  g)
- 50 mL burette
- 250 mL Erlenmeyer flasks (x3)
- Volumetric pipettes
- Magnetic stirrer and stir bars (optional)

### 3.2. Procedure

#### 3.2.1. Preparation of the Primary Standard

- Dry the **sodium bitartrate monohydrate** at 105°C for 2 hours and cool in a desiccator.
- Accurately weigh, by difference, approximately 0.475 g of the dried **sodium bitartrate monohydrate** into three separate 250 mL Erlenmeyer flasks. Record the exact mass of each sample to four decimal places.
- To each flask, add approximately 50 mL of boiled and cooled deionized water. Swirl gently to dissolve the solid. If necessary, use a magnetic stirrer.

#### 3.2.2. Preparation of the Burette

- Rinse the 50 mL burette with deionized water, followed by two rinses with small portions of the ~0.1 M NaOH solution.
- Fill the burette with the NaOH solution, ensuring the tip is free of air bubbles.
- Record the initial volume of the NaOH solution to the nearest 0.01 mL.

#### 3.2.3. Titration

- Add 2-3 drops of phenolphthalein indicator to the first flask containing the dissolved **sodium bitartrate monohydrate**. The solution should be colorless.
- Begin titrating with the NaOH solution, swirling the flask continuously. A magnetic stirrer can be used for this purpose.
- As the endpoint is approached, the pink color of the indicator will persist for longer periods. Add the NaOH dropwise until the first faint but permanent pink color that persists for at least 30 seconds is observed.
- Record the final volume of the NaOH solution in the burette to the nearest 0.01 mL.
- Repeat the titration for the other two samples.

### 3.3. Calculations

The molarity of the NaOH solution is calculated for each trial using the following formula:

$$\text{Molarity of NaOH (M)} = (\text{Mass of NaHC}_4\text{H}_4\text{O}_6 \cdot \text{H}_2\text{O (g)}) / (\text{Molecular Weight of NaHC}_4\text{H}_4\text{O}_6 \cdot \text{H}_2\text{O (g/mol)} \times \text{Volume of NaOH (L)})$$

Where the Molecular Weight of  $\text{NaHC}_4\text{H}_4\text{O}_6 \cdot \text{H}_2\text{O}$  is 190.08 g/mol .

Calculate the average molarity from the three trials. The results should be in close agreement, typically within a few parts per thousand.

## Data Presentation

The following table is an example of how to record and present the quantitative data from the titration experiment.

Table 1: Titration Data for the Standardization of NaOH Solution

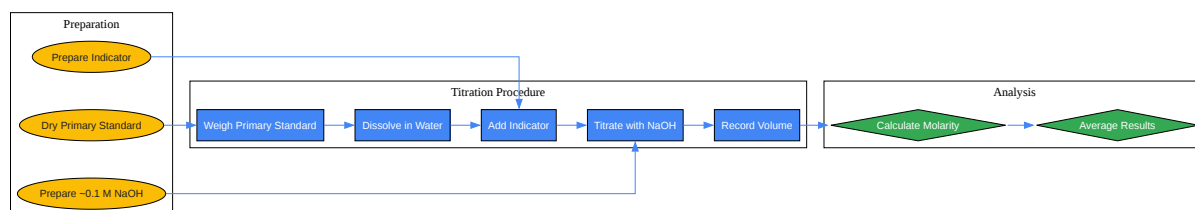
Trial	Mass of Sodium Bitartrate Monohydrate (g)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of NaOH Used (mL)	Calculated Molarity of NaOH (M)
1	0.4752	0.10	25.12	25.02	0.1000
2	0.4760	0.25	25.30	25.05	0.1001
3	0.4748	0.15	25.15	25.00	0.0999
Average	0.1000				
Standard Deviation	0.0001				

## Discussion and Considerations

- **Purity and Stability:** **Sodium bitartrate monohydrate** is available in high purity and is stable under normal laboratory conditions, which are essential characteristics for a primary standard.
- **Hygroscopicity:** While relatively stable, it is good practice to dry the **sodium bitartrate monohydrate** before use to ensure the removal of any adsorbed moisture.
- **Comparison to KHP:** Potassium hydrogen phthalate (KHP) is another common primary standard for standardizing bases. KHP has a higher molecular weight (204.22 g/mol), which can reduce weighing errors. However, **sodium bitartrate monohydrate** is a suitable alternative when KHP is not available.
- **Endpoint Determination:** The use of phenolphthalein as an indicator is appropriate for this titration, as the pH at the equivalence point will be slightly basic.

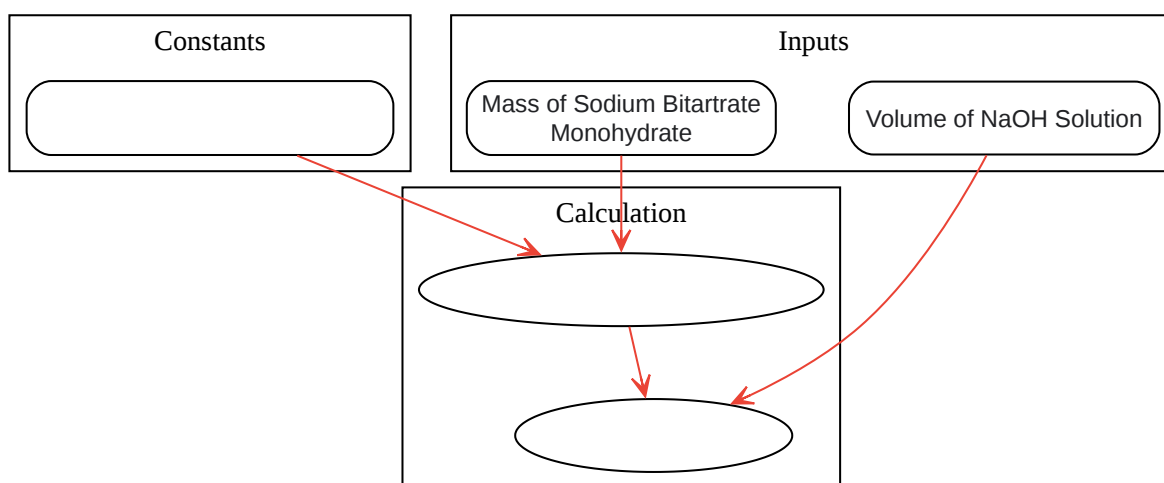
## Visualizations

The following diagrams illustrate the logical workflow of the standardization process.



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Caption: Experimental workflow for NaOH standardization.



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Caption: Logical relationship for calculating molarity.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Sodium bitartrate monohydrate | C<sub>4</sub>H<sub>7</sub>NaO<sub>7</sub> | CID 76965350 - PubChem [pubchem.ncbi.nlm.nih.gov]
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